Application Note: Protocol for Antimicrobial Susceptibility Testing of 1-Octylpiperazine

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Compound of Interest

Compound Name:	*1-Octylpiperazine*
CAS No.:	*54256-45-0*
Cat. No.:	*B1587304*

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Introduction & Scope

This Application Note provides a standardized, expert-level protocol for determining the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of **1-Octylpiperazine** (1-OP).

1-Octylpiperazine is an amphiphilic N-alkyl piperazine derivative. Unlike standard hydrophilic antibiotics, 1-OP exhibits surfactant-like properties due to its hydrophobic C8-alkyl tail and hydrophilic piperazine headgroup. This chemical structure suggests a mechanism of action involving membrane disruption or efflux pump inhibition (EPI). Consequently, standard clinical protocols (CLSI/EUCAST) require specific modifications regarding solvent compatibility, plasticware selection, and endpoint interpretation to ensure data accuracy.

Target Audience

- Medicinal Chemists optimizing piperazine scaffolds.[1][2]
- Microbiologists assessing novel membrane-active agents.

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- Pre-clinical drug development teams.

Pre-Analytical Considerations

Chemical Properties & Solubility[3][4][5]

- Compound: **1-Octylpiperazine** (CAS: 5438-54-0)
- Nature: Lipophilic weak base (pKa ~9.8).
- Solubility Challenge: While the piperazine ring is polar, the octyl chain reduces water solubility. At physiological pH (7.2–7.4), the molecule is protonated (cationic), which aids solubility but promotes binding to negatively charged plastic surfaces.
- Solvent Selection:
  - Primary Solvent: Dimethyl Sulfoxide (DMSO).[3]
  - Secondary Option: Ethanol (less preferred due to volatility).
  - Avoid: Direct dissolution in broth (causes erratic precipitation).

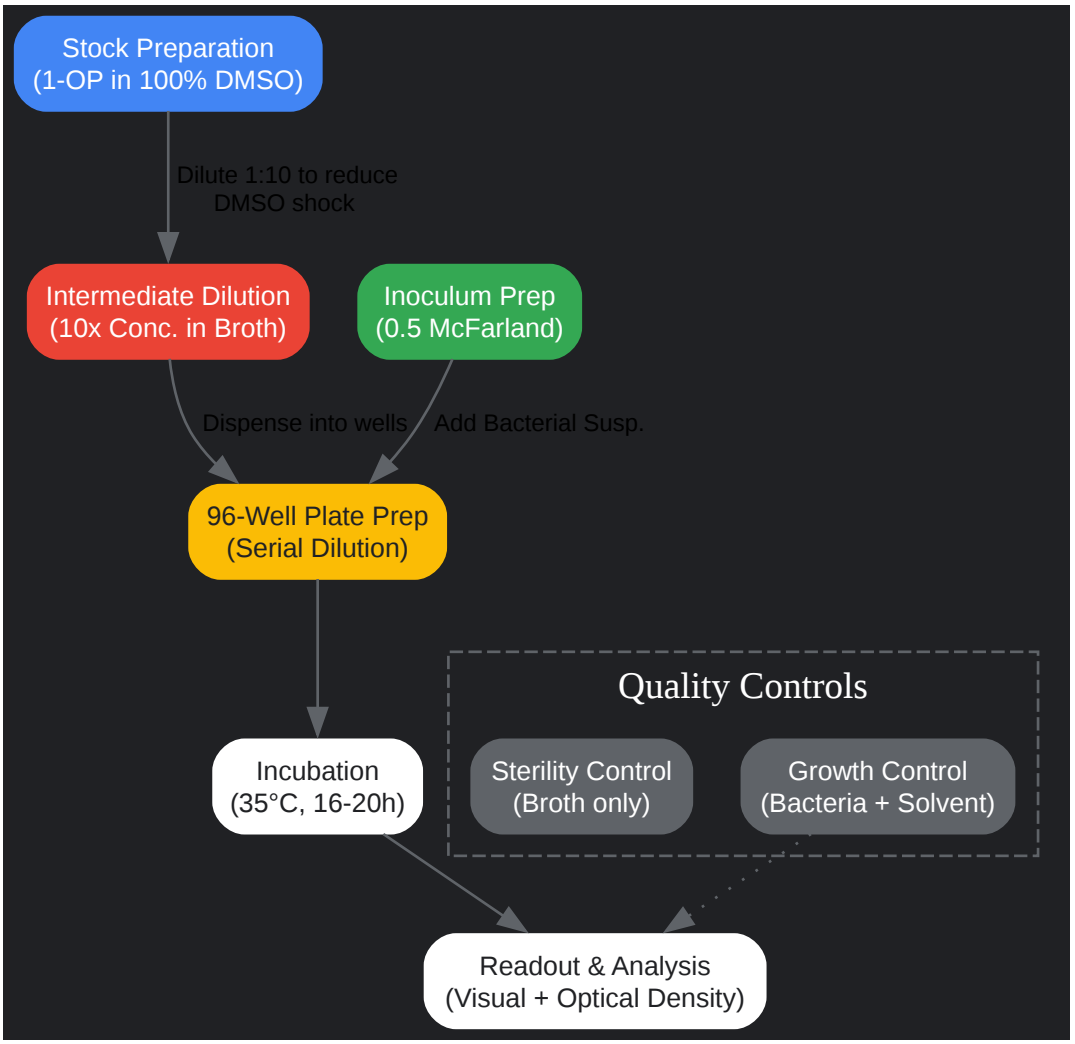
Critical Reagents

Reagent	Specification	Purpose
1-Octylpiperazine	>98% Purity	Test Agent
DMSO	Sterile, Cell Culture Grade	Stock Solvent
CAMHB	Cation-Adjusted Mueller-Hinton Broth	Assay Medium (Physiological cations Ca^{2+}/Mg^{2+} are critical for membrane stability)
Resazurin (Optional)	0.01% Solution	Redox indicator for difficult-to-read endpoints
TTC (Optional)	2,3,5-Triphenyltetrazolium chloride	Alternative viability dye

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Experimental Workflow (Graphviz Visualization)

The following diagram outlines the logical flow for the Broth Microdilution method, specifically adapted for hydrophobic compounds like 1-OP.



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Caption: Workflow for **1-Octylpiperazine** susceptibility testing, emphasizing the intermediate dilution step to manage DMSO concentration.

Detailed Protocol: Broth Microdilution (MIC)[6][7][8]

Step 1: Stock Solution Preparation

- Weigh 10.24 mg of **1-Octylpiperazine** powder.

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- Dissolve in 1.0 mL of 100% sterile DMSO to achieve a 10,240 µg/mL stock.
  - Why? High concentration stocks in 100% DMSO are stable. Aqueous dilutions are unstable and must be used immediately.
- Vortex until fully dissolved. If necessary, warm slightly to 37°C.

Step 2: Intermediate Dilution (The "DMSO Gap")

Directly adding 100% DMSO stock to the first well can cause protein precipitation in the broth and kill bacteria via solvent toxicity.

- Dilute the stock 1:10 in CAMHB: Mix 100 µL Stock + 900 µL CAMHB.
- New Concentration: 1,024 µg/mL.
- DMSO Concentration: 10%.

Step 3: 96-Well Plate Setup

- Dispense Diluent: Add 100 µL of sterile CAMHB to columns 2 through 12 of a sterile 96-well microtiter plate (polypropylene preferred to reduce binding).
- Add Compound: Add 200 µL of the Intermediate Solution (1,024 µg/mL) to Column 1.
- Serial Dilution:
  - Transfer 100 µL from Col 1 to Col 2. Mix 5-6 times.
  - Transfer 100 µL from Col 2 to Col 3. Mix.
  - Repeat until Col 10. Discard the final 100 µL from Col 10.
  - Result: 2-fold dilution series from 512 µg/mL down to 1 µg/mL.
- Controls:
  - Column 11 (Growth Control/Solvent Control): Add 100 µL CAMHB containing 1% DMSO (matches the highest solvent exposure in the test wells).

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- Column 12 (Sterility Control): 100 µL CAMHB only (no bacteria).

Step 4: Inoculum Preparation & Inoculation[9][10]

- Select 3-5 isolated colonies of the test organism (e.g., S. aureus ATCC 29213 or E. coli ATCC 25922) from an overnight agar plate.
- Suspend in saline to match a 0.5 McFarland Standard (~1.5 x 10^8 CFU/mL).
- Dilute: Dilute this suspension 1:150 in CAMHB.
  - Calculation: 200 µL suspension + 29.8 mL CAMHB.
  - Final Cell Density: ~1 x 10^6 CFU/mL.
- Inoculate: Add 100 µL of the diluted inoculum to wells in Columns 1–11.
  - Final Assay Volume: 200 µL.
  - Final Bacterial Conc: 5 x 10^5 CFU/mL.
  - Final 1-OP Range: 256 µg/mL to 0.5 µg/mL.
  - Final DMSO: <0.5% (Safe for most bacteria).

Step 5: Incubation

- Seal plate with a breathable adhesive film (prevents evaporation but allows O_2 exchange).
- Incubate at 35 ± 2°C for 16–20 hours in ambient air.

Data Analysis & Interpretation

Reading the Results

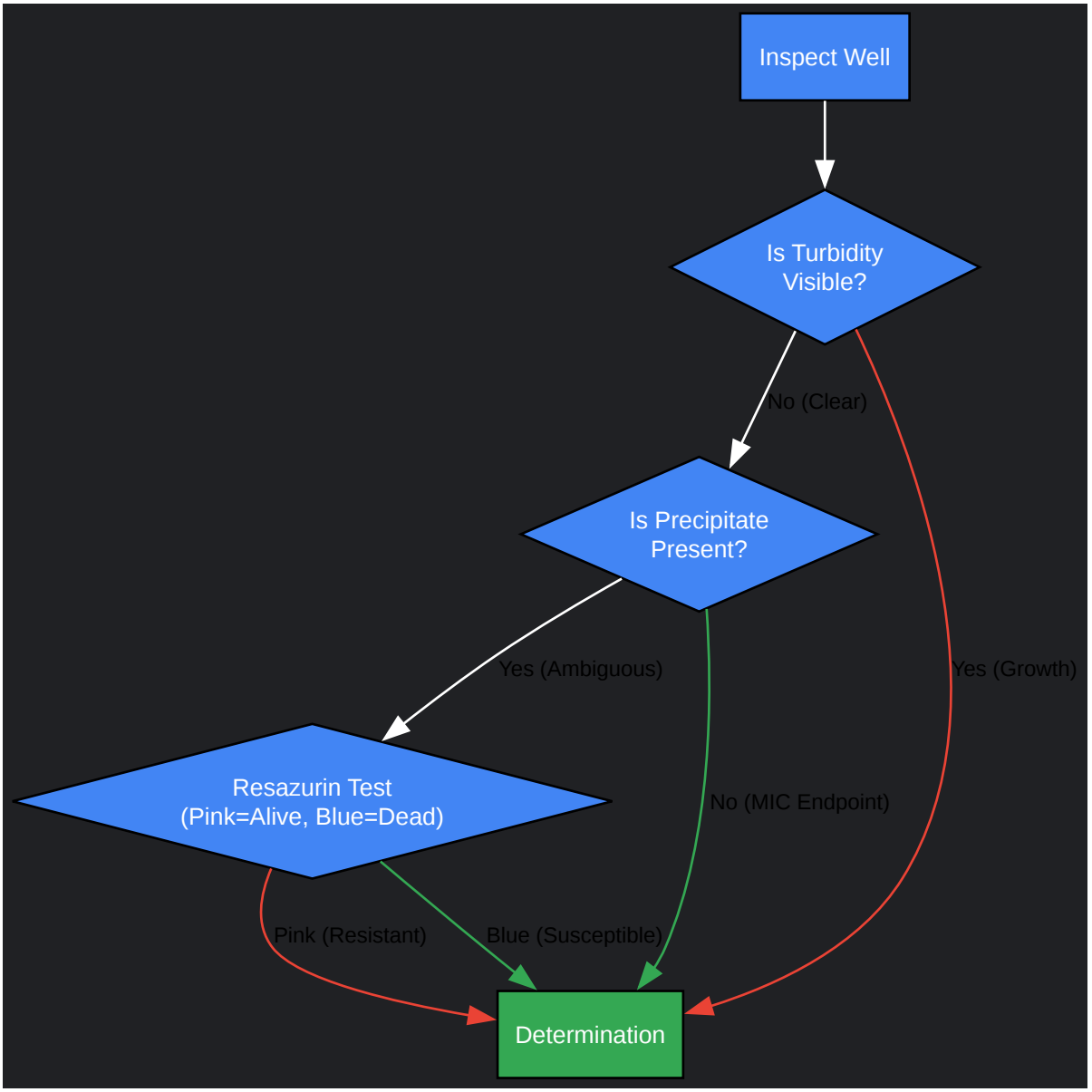
1-Octylpiperazine acts as a surfactant. This can cause "button" formation to look different from standard antibiotics.

- Turbidity: Look for visual cloudiness.

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- Precipitation Check: Inspect high-concentration wells (Col 1-2) for crystal formation. If crystals are present, the MIC cannot be determined above that concentration.

Decision Logic (Graphviz Visualization)



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Caption: Logic flow for distinguishing true inhibition from compound precipitation.

Quantitative Output Table

Report data using the following structure to ensure reproducibility.

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Strain ID	Organism	1-OP MIC (µg/mL)	Solvent Control	Comments
ATCC 29213	S. aureus	16	Growth (+)	Clear endpoint
ATCC 25922	E. coli	64	Growth (+)	Trailing growth observed
Clinical-01	P. aeruginosa	>256	Growth (+)	Intrinsic efflux resistance

Advanced Protocol: Time-Kill Kinetics

Required to determine if **1-Octylpiperazine** is Bactericidal (kills) or Bacteriostatic (inhibits growth).

- Setup: Prepare 10 mL of CAMHB containing 1-OP at 4x MIC.
- Inoculum: Add bacteria to reach 5 x 10^5 CFU/mL.
- Sampling: Remove 100 µL aliquots at T=0, 2, 4, 8, and 24 hours.
- Plating: Serially dilute aliquots in saline and plate onto Mueller-Hinton Agar.
- Criteria: A ≥3 $\log_{10}$ reduction in CFU/mL from the initial inoculum indicates bactericidal activity.

Troubleshooting & Quality Control

- Issue: "Trailing" Endpoints (Haze in inhibited wells).
  - Cause: Membrane-active agents often leave ghost cells or cause partial lysis.
  - Solution: Use Resazurin (Alamar Blue). Add 20 µL of 0.01% Resazurin to wells after 20h incubation. Incubate 1-2h. Blue = No metabolic activity (MIC). Pink = Growth.
- Issue: Precipitation in Wells.
  - Cause: 1-OP concentration exceeds solubility limit in aqueous broth.

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- Solution: Verify stock stability. If precipitation occurs at MIC, the result is invalid. Report as "> Solubility Limit."

- Issue: Plastic Binding.
  - Cause: Cationic amphiphiles bind to polystyrene (standard plates).
  - Solution: Use Polypropylene (PP) plates or Non-Binding Surface (NBS) plates.

References

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